

Application Notes and Protocols for 5-Fluoro-4-methoxy-2-nitroaniline

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxy-2-nitroaniline

Cat. No.: B1360405

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

Introduction: Understanding 5-Fluoro-4-methoxy-2-nitroaniline

5-Fluoro-4-methoxy-2-nitroaniline is an aromatic organic compound characterized by the presence of fluoro, methoxy, amino, and nitro functional groups attached to a benzene ring.^[1] Its molecular formula is C₇H₇FN₂O₃, and it has a molecular weight of 186.14 g/mol.^{[1][2]} This compound typically appears as a light yellow to brown crystalline powder.^[3] While sparingly soluble in water, it demonstrates good solubility in various organic solvents, including ethanol and acetone.^[1] The presence of both electron-donating (amino, methoxy) and electron-withdrawing (fluoro, nitro) groups makes it a versatile intermediate in organic synthesis.^[1] Specifically, related isomers are key starting materials in the synthesis of targeted cancer therapies, such as Osimertinib, an epidermal growth factor receptor (EGFR) inhibitor.^[4]

Given its utility in medicinal chemistry and drug development, a thorough understanding of its proper handling and storage is paramount to ensure laboratory safety and maintain the integrity of the compound for experimental use.^{[1][5]} This guide provides a detailed overview of the essential procedures for safely managing **5-Fluoro-4-methoxy-2-nitroaniline** in a research environment.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of a compound is foundational to its safe handling and effective application.

Property	Value	Source
Molecular Formula	C7H7FN2O3	[1][2]
Molecular Weight	186.14 g/mol	[1][2]
Appearance	Light yellow to brown crystalline powder	[3]
Melting Point	130 °C	[3]
Boiling Point	354.8 ± 37.0 °C (Predicted)	[3]
Density	1.412 ± 0.06 g/cm3 (Predicted)	[3][6]
Solubility	Sparingly soluble in water (0.52 g/L at 25 °C, Calculated). Soluble in organic solvents like ethanol and acetone.	[1][6][7]
Storage Temperature	2–8 °C, under inert gas (Nitrogen or Argon)	[3]

Hazard Identification and Safety Precautions

5-Fluoro-4-methoxy-2-nitroaniline is classified as a hazardous substance. Adherence to the following safety protocols is mandatory to mitigate risks.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][7]
- H315: Causes skin irritation.[2][7]
- H319: Causes serious eye irritation.[2][7]

- H335: May cause respiratory irritation.[2][7]
- H341: Suspected of causing genetic defects.[8]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against accidental exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][7]
- Skin Protection: An impervious lab coat, worn fully buttoned, is required. Handle the compound with chemically resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[6][7] Contaminated gloves should be disposed of immediately, followed by thorough hand washing.
- Respiratory Protection: All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[6] If exposure limits are exceeded, a full-face respirator may be necessary.[6][7]

Safe Handling and Storage Protocols

The following protocols are designed to ensure the safe handling and storage of **5-Fluoro-4-methoxy-2-nitroaniline**, preserving its quality while protecting laboratory personnel.

Protocol 1: Receiving and Storing the Compound

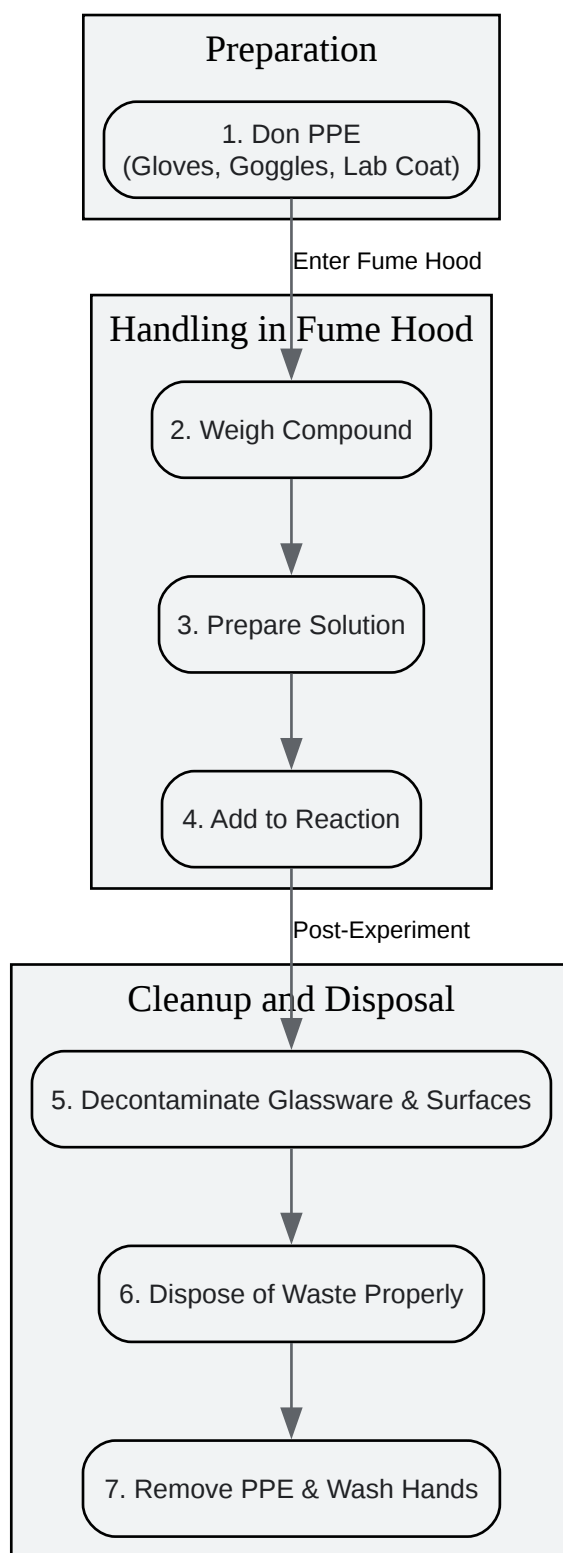
- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Inert Atmosphere Storage: Store the container in a cool, dry, and well-ventilated area, away from heat, ignition sources, and incompatible materials such as strong oxidizing agents and acids.[1][9] The recommended storage temperature is between 2-8°C under an inert atmosphere of nitrogen or argon.[3]
- Labeling: Ensure the container is clearly labeled with the compound name, CAS number (1075705-01-9), and appropriate hazard pictograms.
- Access Control: Store in a locked cabinet or a designated area with restricted access.[6][7]

Protocol 2: Weighing and Preparing Solutions

Causality: The primary risks during this procedure are the generation of airborne particles (inhalation hazard) and contamination of surfaces. Therefore, all steps are performed within a primary engineering control (fume hood).

- Preparation: Before handling the compound, ensure the chemical fume hood is functioning correctly and the work area is decontaminated. Assemble all necessary equipment (spatula, weighing paper/boat, glassware, solvent).
- Weighing:
 - Tare the balance with the weighing vessel inside the fume hood.
 - Carefully transfer the desired amount of **5-Fluoro-4-methoxy-2-nitroaniline** from the stock container to the weighing vessel using a clean spatula. Avoid creating dust.
 - Promptly and securely close the stock container.
- Dissolution:
 - Place the weighing vessel containing the compound into the desired flask or beaker.
 - Add the chosen solvent to the vessel, rinsing the weighing paper/boat to ensure a quantitative transfer.
 - If necessary, use a magnetic stirrer to aid dissolution. Gentle heating may be applied if the compound's stability in the chosen solvent at elevated temperatures is known.

Workflow for Handling 5-Fluoro-4-methoxy-2-nitroaniline



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Caption: Standard workflow for handling **5-Fluoro-4-methoxy-2-nitroaniline**.

Emergency Procedures

A rapid and informed response to an emergency situation is critical.

Protocol 3: Spill Response

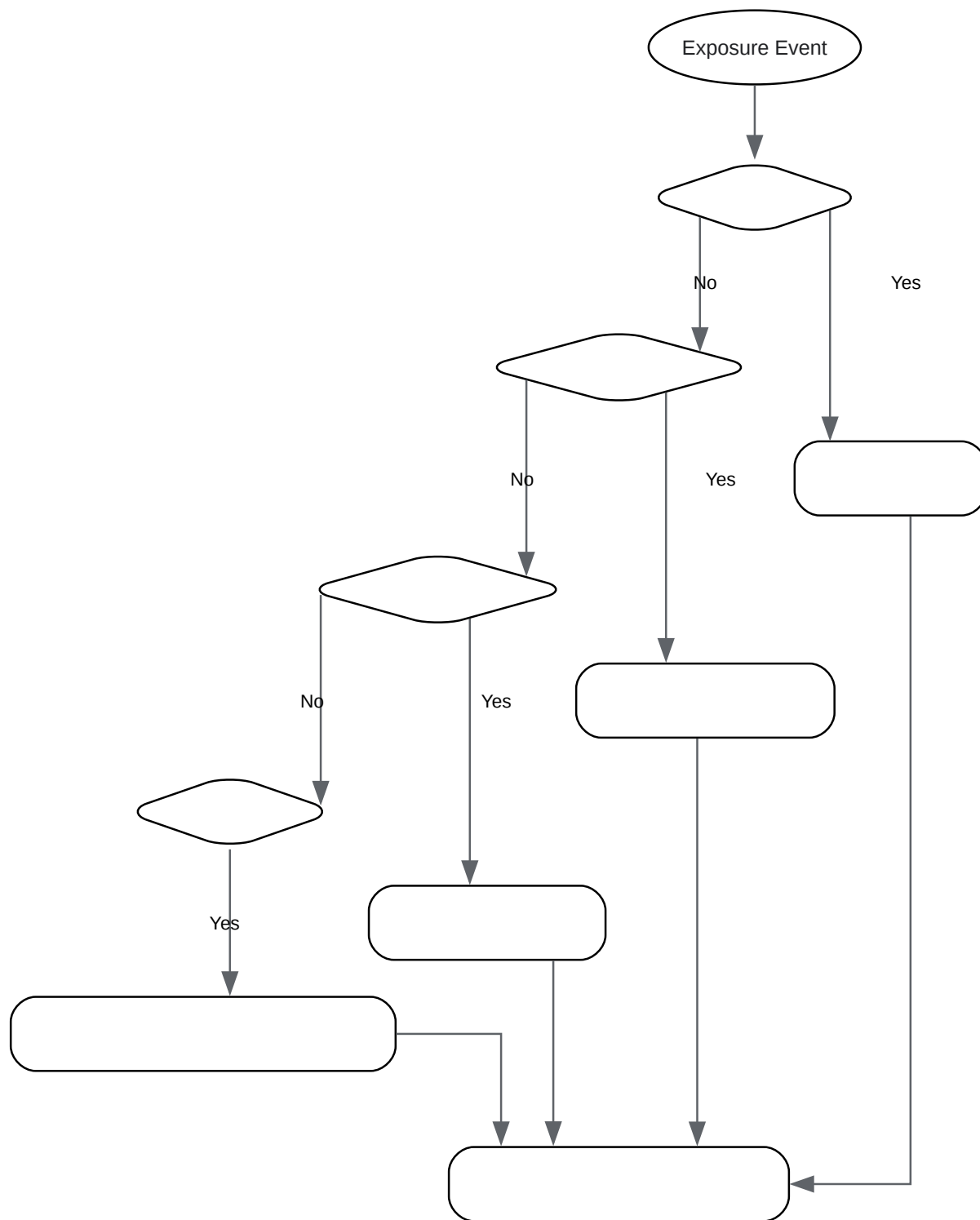
- **Evacuation and Notification:** Evacuate non-essential personnel from the immediate area. Notify the laboratory supervisor and EH&S department.
- **Control and Containment:** If safe to do so, prevent further spillage. For a solid spill, avoid creating dust.
- **Cleanup:**
 - Wear appropriate PPE, including respiratory protection.
 - Gently cover the spill with an absorbent material (e.g., vermiculite or sand).
 - Carefully sweep the material into a labeled, sealable container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Waste Disposal:** Dispose of all contaminated materials as hazardous waste in accordance with institutional and local regulations.[\[6\]](#)[\[7\]](#)

Protocol 4: First Aid Measures

- **Inhalation:** Move the individual to fresh air.[\[6\]](#)[\[7\]](#) If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- **Skin Contact:** Immediately remove contaminated clothing.[\[6\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[6\]](#) Seek medical attention if irritation persists.[\[7\]](#)
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water.[6][7] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[7]

Emergency Response Decision Tree



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Caption: Decision tree for first aid response to exposure.

Waste Disposal

All waste containing **5-Fluoro-4-methoxy-2-nitroaniline**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[7] Containers should be sealed, clearly labeled, and stored in a designated satellite accumulation area before being collected by trained hazardous waste personnel.

Conclusion

5-Fluoro-4-methoxy-2-nitroaniline is a valuable research chemical with significant potential in drug discovery. Its hazardous nature necessitates a disciplined and informed approach to its handling and storage. By adhering to the protocols outlined in this guide, researchers can mitigate the risks of exposure, ensure a safe laboratory environment, and maintain the integrity of this important synthetic intermediate.

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